

Physicochemical properties of 4-(2-Chlorophenoxy)aniline

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Compound of Interest

Compound Name: 4-(2-Chlorophenoxy)aniline

CAS No.: 56705-85-2

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An In-Depth Technical Guide to the Physicochemical Properties of **4-(2-Chlorophenoxy)aniline**

Abstract

4-(2-Chlorophenoxy)aniline is a substituted diaryl ether of significant interest in synthetic chemistry, serving as a versatile intermediate for the development of complex molecular architectures, particularly within the pharmaceutical and materials science sectors. Its unique combination of an aniline moiety, a flexible ether linkage, and a chlorinated aromatic ring imparts specific physicochemical characteristics that govern its reactivity, solubility, and biological interaction potential. This guide provides a comprehensive analysis of these properties, grounded in established analytical principles and experimental methodologies. We will explore the compound's structural and electronic features, its spectroscopic signature, and the practical protocols required for its characterization, offering a holistic view for researchers engaged in its use.

Molecular Identity and Structural Framework

The foundational step in characterizing any chemical entity is to establish its precise molecular identity. **4-(2-Chlorophenoxy)aniline** is an aromatic compound featuring an aniline ring linked via an ether oxygen to an ortho-substituted chlorophenyl ring.

- IUPAC Name: **4-(2-chlorophenoxy)aniline**[\[1\]](#)
- CAS Number: 56705-85-2[\[2\]](#)
- Molecular Formula: C₁₂H₁₀ClNO[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 219.67 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

The molecule's three-dimensional conformation is dictated by the rotational freedom around the C-O-C ether linkage, allowing the two aromatic rings to adopt various spatial orientations. This conformational flexibility can be a critical determinant in its interaction with biological targets, such as enzyme active sites.

Caption: 2D structure of **4-(2-Chlorophenoxy)aniline**.

Core Physicochemical Properties: A Quantitative Overview

The utility of a chemical intermediate is largely defined by its physical properties. These parameters influence reaction conditions, purification strategies, and formulation approaches in drug development.

Property	Value / Description	Significance in Application
Appearance	Pale yellow powder or solid[4]	Indicates purity; color may suggest the presence of oxidized impurities.
Melting Point	74.9 - 77.8 °C[3]	A sharp melting range is a key indicator of high purity. Useful for quality control.
Solubility	Poorly soluble in water. Soluble in organic solvents like methanol and chloroform.[4][5]	Governs choice of reaction solvents and purification methods (e.g., crystallization vs. chromatography).
pKa (Predicted)	~3.7[4]	Indicates weak basicity of the aniline nitrogen. Crucial for predicting reactivity in acid-base reactions.
LogP (Predicted)	3.6[6]	High value indicates significant lipophilicity ("fat-loving"). Predicts partitioning into lipid membranes and potential for bioaccumulation.

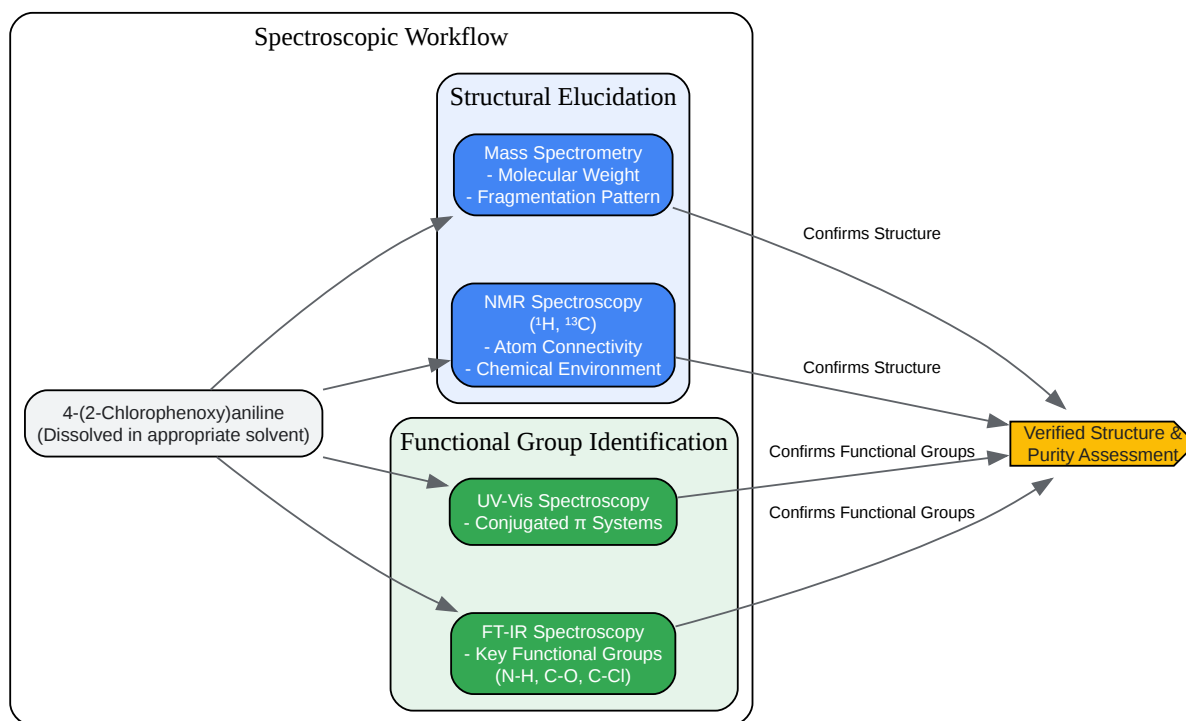
Causality Behind the Properties

- **Melting Point:** The moderately high melting point for a molecule of this size reflects efficient crystal lattice packing, enabled by intermolecular hydrogen bonding between the amine groups (N-H...N) and dipole-dipole interactions involving the polar C-Cl and C-O-C bonds.
- **Solubility:** The molecule's dual nature dictates its solubility. The two large, nonpolar aromatic rings make it hydrophobic, hence its poor solubility in water.[5] However, the polar amine (-NH₂) and ether (-O-) functionalities allow for interactions with polar organic solvents. To solubilize this compound in an aqueous medium, protonation of the basic aniline nitrogen with a strong acid would be required to form a more soluble ammonium salt.

- **Basicity (pKa):** Aniline itself has a pKa of ~4.6. The presence of the electron-withdrawing chlorophenoxy group pulls electron density away from the aniline ring and, by extension, from the nitrogen lone pair. This delocalization reduces the availability of the lone pair to accept a proton, rendering **4-(2-chlorophenoxy)aniline** a weaker base than aniline, as reflected by its lower predicted pKa.[\[4\]](#)
- **Lipophilicity (LogP):** The octanol-water partition coefficient (LogP) is a cornerstone of drug design, correlating with a drug's ability to cross cell membranes. A LogP of 3.6 signifies that the compound is approximately $10^{3.6}$ (or ~4000) times more soluble in octanol than in water. [\[6\]](#)[\[7\]](#) This high lipophilicity is dominated by the large, hydrophobic surface area of the two aromatic rings and the chlorine atom. While beneficial for membrane permeability, excessively high LogP values can lead to poor aqueous solubility and increased metabolic turnover.

Analytical and Spectroscopic Characterization

Confirming the identity and purity of **4-(2-chlorophenoxy)aniline** requires a suite of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.



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Caption: A generalized workflow for the spectroscopic analysis of isomers.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum will provide information on the electronic environment of every hydrogen atom. Key expected signals include:
 - Aromatic Protons (6.5-7.5 ppm): A complex multiplet pattern arising from the seven protons on the two distinct aromatic rings. The protons on the aniline ring will generally be more shielded (further upfield) than those on the electron-poor chlorophenyl ring.

- Amine Protons (~3.7 ppm): A broad singlet corresponding to the two -NH₂ protons.[8] The chemical shift can vary depending on solvent and concentration due to hydrogen bonding.
- ¹³C NMR: The carbon spectrum will show 12 distinct signals, one for each carbon atom, as the molecule is asymmetric.
- Aromatic Carbons (110-160 ppm): Carbons directly attached to oxygen (C-O), nitrogen (C-N), and chlorine (C-Cl) will be the most deshielded (furthest downfield).

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the functional groups present.[9]

- N-H Stretch (3300-3500 cm⁻¹): A characteristic pair of sharp-to-medium peaks, typical for a primary amine.
- Aromatic C-H Stretch (~3030-3100 cm⁻¹): Signals indicating the presence of hydrogens on aromatic rings.
- Aromatic C=C Bending (1450-1600 cm⁻¹): A series of sharp absorptions confirming the aromatic skeleton.
- C-O-C Asymmetric Stretch (1200-1275 cm⁻¹): A strong, prominent peak confirming the diaryl ether linkage.
- C-Cl Stretch (700-800 cm⁻¹): A strong band in the fingerprint region indicating the presence of the chloro-substituent.

Mass Spectrometry (MS)

MS provides the exact molecular weight and fragmentation data.[8]

- Molecular Ion Peak (M⁺): A prominent peak will be observed at m/z = 219. A characteristic M+2 peak at m/z = 221, with roughly one-third the intensity of the M⁺ peak, will also be present due to the natural abundance of the ³⁷Cl isotope. This isotopic pattern is a definitive signature for a monochlorinated compound.

- **Key Fragmentation:** The most likely fragmentation pathway is the cleavage of the C-O ether bonds, leading to fragment ions corresponding to the chlorophenoxy and aminophenyl moieties.

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, experimental protocols must be robust and self-validating. The following are standard methodologies for characterizing an intermediate like **4-(2-chlorophenoxy)aniline**.

Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol establishes the purity of a synthesized batch, a critical quality control step.

- **System Preparation:** Use a reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- **Mobile Phase:** Prepare an isocratic mobile phase of 70:30 (v/v) Acetonitrile:Water. Filter and degas the mobile phase thoroughly to prevent baseline noise and system blockage.
- **Sample Preparation:** Accurately weigh ~5 mg of **4-(2-chlorophenoxy)aniline** and dissolve it in 10 mL of the mobile phase to create a 0.5 mg/mL stock solution.
- **Injection:** Inject 10 μ L of the sample solution onto the column.
- **Detection:** Monitor the eluent using a UV detector set to a wavelength where the analyte absorbs strongly (e.g., 254 nm).
- **Analysis:** The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram. A purity level >98% is typically required for use in further synthetic steps.
- **System Validation:** The protocol is self-validating by running a blank (mobile phase injection) to ensure no system peaks are present and by demonstrating a stable baseline before and after the analyte peak.

Protocol 2: Melting Point Determination by Differential Scanning Calorimetry (DSC)

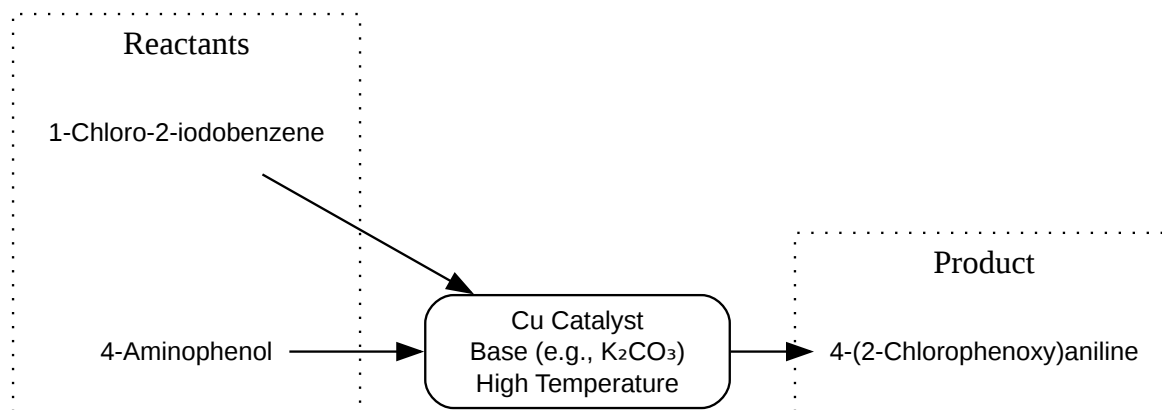
DSC provides a more accurate and informative measure of melting point and purity than traditional methods.

- **Sample Preparation:** Accurately weigh 2-3 mg of the sample into an aluminum DSC pan. Crimp the pan with a lid. Prepare an empty, sealed pan to use as a reference.
- **Instrument Setup:** Place the sample and reference pans into the DSC cell.
- **Thermal Program:** Heat the sample at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere from ambient temperature to ~100 °C.
- **Data Acquisition:** Record the heat flow into the sample as a function of temperature.
- **Analysis:** The melting point is determined as the onset temperature of the endothermic melting peak. A sharp, narrow peak is indicative of high purity. The presence of impurities would typically cause a broadening of the peak and a depression of the melting point.
- **System Validation:** The instrument is calibrated using certified standards (e.g., Indium) to ensure temperature and enthalpy accuracy, making the measurement traceable and reliable.

Synthesis and Potential Applications

4-(2-Chlorophenoxy)aniline is not a naturally occurring compound and must be synthesized. A common and robust method for creating the diaryl ether linkage is the Ullmann condensation.

[\[10\]](#)



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Caption: Ullmann condensation reaction scheme for synthesis.

Its primary value lies in its role as a structural scaffold. The aniline nitrogen is a nucleophilic handle that can be readily functionalized. For instance, it can be acylated, alkylated, or used in cyclization reactions to build more complex heterocyclic systems like quinazolines or benzimidazoles, which are common motifs in pharmacologically active molecules.^[10] The presence of the chlorophenoxy group modulates the electronic properties and lipophilicity of the final compound, making it a key building block in medicinal chemistry for structure-activity relationship (SAR) studies.

Safety and Toxicological Considerations

While specific toxicological data for **4-(2-chlorophenoxy)aniline** is limited, a hazard assessment can be inferred from its structural components and data on related isomers.

- GHS Hazard Classification (Inferred): Based on data for related compounds, it is likely classified as:
 - Harmful if swallowed, inhaled, or in contact with skin.^{[11][12]}
 - Causes skin and serious eye irritation.^{[11][12]}
 - May cause respiratory irritation or an allergic skin reaction.^[12]

- Class-Related Toxicity: The chlorophenoxy moiety is a structural component of certain herbicides.[13][14] While this compound is not a herbicide, high-dose exposure to this chemical class can lead to systemic toxicity, including metabolic acidosis and neurotoxic effects.[13][15][16] The chloroaniline component also warrants caution, as compounds in this class can induce methemoglobinemia upon absorption.[17]

Handling Recommendations: Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is mandatory. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of dust or vapors.

Conclusion

4-(2-Chlorophenoxy)aniline is a chemical intermediate whose value is defined by a precise set of physicochemical properties. Its moderate melting point, poor aqueous solubility, and high lipophilicity are direct consequences of its molecular structure. These characteristics, along with the reactivity of its aniline functional group, make it a strategic building block for targeted synthesis. A thorough understanding and characterization of these properties, using the robust analytical protocols outlined in this guide, are essential for any researcher aiming to leverage this compound in the fields of drug discovery, materials science, and beyond.

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